

optimizing the reaction yield of 2-(2,3-Dimethylphenoxy)propanohydrazide synthesis

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Compound of Interest

Compound Name: 2-(2,3-Dimethylphenoxy)propanohydrazide

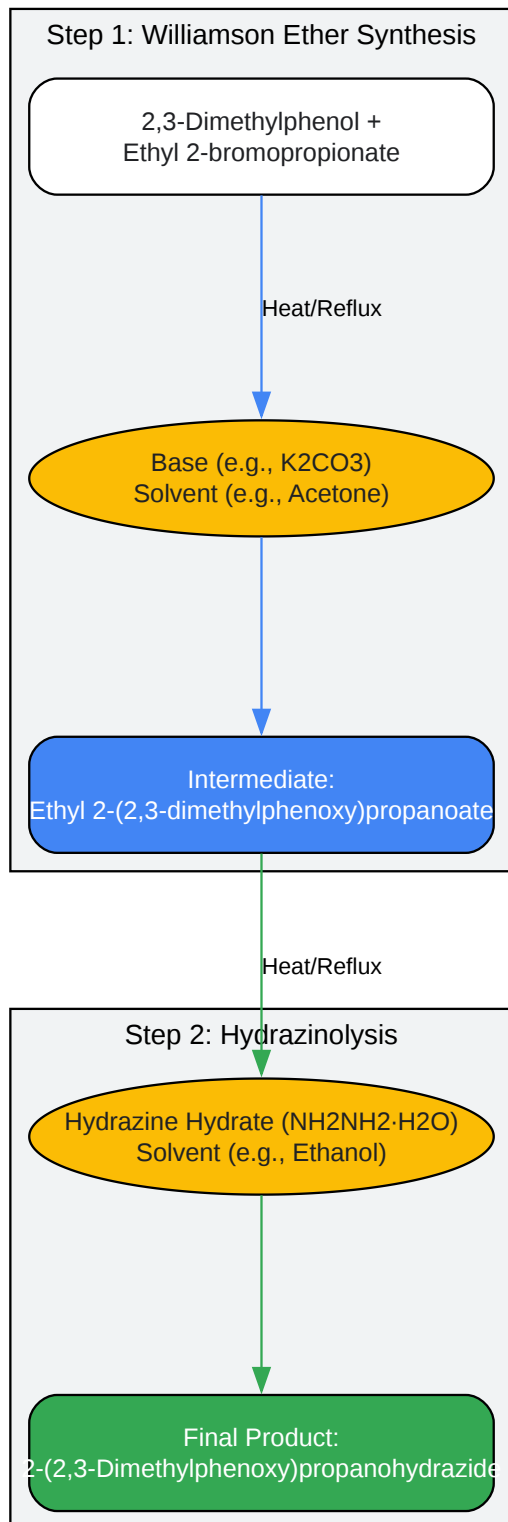
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Overview of Synthesis Pathway

The synthesis of **2-(2,3-Dimethylphenoxy)propanohydrazide** is typically achieved in a two-step process. The first step involves a Williamson ether synthesis to create an ester intermediate, which is then converted to the final hydrazide product through hydrazinolysis.

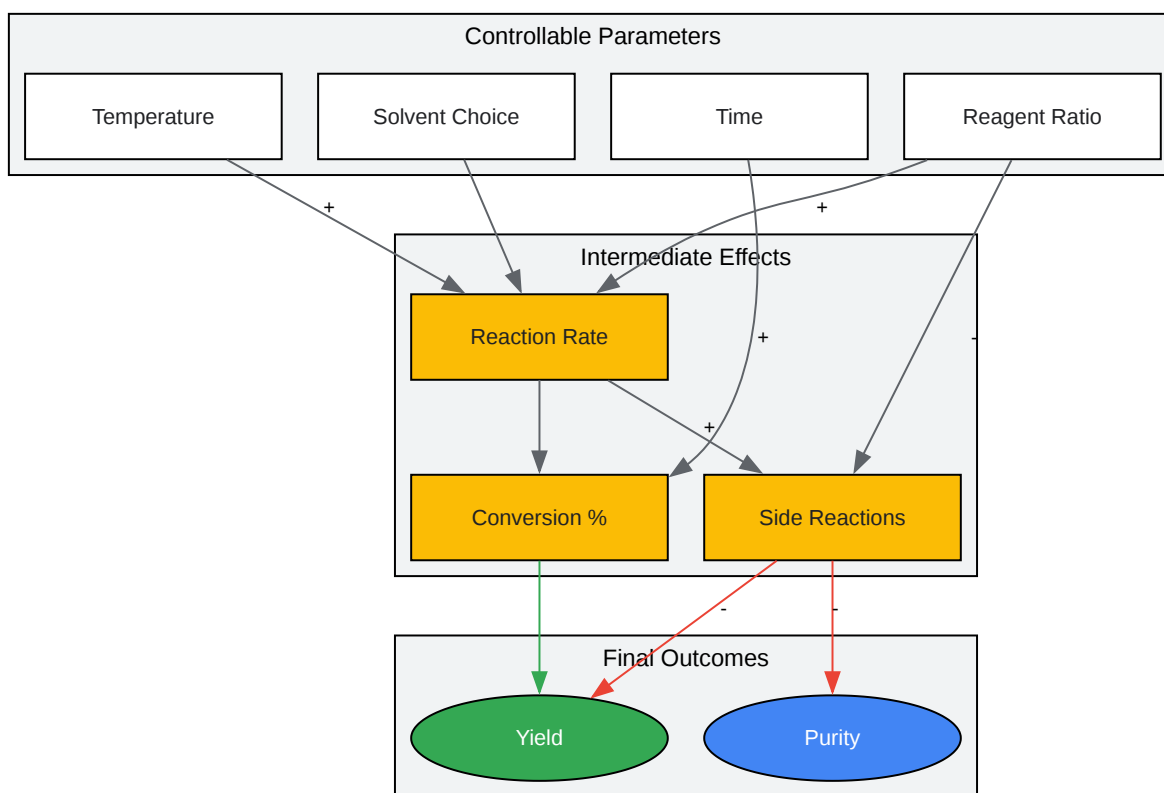
Overall Synthesis Workflow for 2-(2,3-Dimethylphenoxy)propanohydrazide



Troubleshooting Flowchart for Low Yield



Parameter Interdependencies and Their Effect on Reaction Outcome



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